

Otophyllósíde T: A Technical Guide to Solubility in Common Laboratory Solvents

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Compound of Interest

Compound Name: Otophyllósíde T

Cat. No.: B13434906

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Abstract

This technical guide provides a comprehensive overview of the solubility of **Otophyllósíde T**, a steroidal glycoside isolated from *Cynanchum otophyllum*. Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this document focuses on qualitative solubility information inferred from available data for **Otophyllósíde T** and structurally related compounds. Furthermore, it outlines a detailed experimental protocol for the quantitative determination of solubility, enabling researchers to ascertain precise solubility parameters in their laboratories. This guide also presents a potential signaling pathway that may be influenced by **Otophyllósíde T**, based on the known biological activities of similar natural products, to aid in hypothesis generation for future research.

Introduction

Otophyllósíde T is a complex steroidal glycoside with the molecular formula $C_{48}H_{70}O_{18}$ and a molecular weight of 935.07 g/mol .^[1] As with many natural products, understanding its solubility in common laboratory solvents is a critical first step in preclinical research, enabling accurate preparation of stock solutions for in vitro and in vivo studies, formulation development, and high-throughput screening. This guide aims to provide researchers with the necessary information to effectively work with **Otophyllósíde T**.

Solubility Profile of Otophyllósíde T

Precise quantitative solubility data for **Otophyllósíde T** is not readily available in the published literature. However, based on information from chemical suppliers and the general properties of similar steroidal glycosides, a qualitative solubility profile can be inferred.

Table 1: Qualitative Solubility of **Otophyllósíde T** in Common Laboratory Solvents

Solvent Class	Solvent	Qualitative Solubility	Remarks
Aprotic Polar Solvents	Dimethyl Sulfoxide (DMSO)	Soluble	Commonly used for preparing high-concentration stock solutions of non-polar to moderately polar compounds.
	Dimethylformamide (DMF)	Likely Soluble	Similar to DMSO, often used for dissolving a wide range of organic molecules.
	Acetone	Likely Soluble	A less polar aprotic solvent, may be suitable for dissolving Otophyllside T.[2]
Protic Polar Solvents	Ethanol	Slightly Soluble to Soluble	The glycosidic moieties may impart some solubility in lower alcohols.
	Methanol	Slightly Soluble	Similar to ethanol, but its higher polarity might slightly reduce the solubility of the steroidal aglycone.
	Water	Insoluble to Very Sparingly Soluble	The large, non-polar steroidal core is expected to dominate, leading to poor aqueous solubility.
Non-polar Solvents	Chloroform	Likely Soluble	The steroidal aglycone should be readily solvated by

chlorinated solvents.

[2]

Dichloromethane
(DCM)

Likely Soluble

Similar to chloroform,
a common solvent for
steroids and other
lipophilic compounds.

[2]

Ethyl Acetate

Likely Soluble

A moderately polar
solvent that can often
dissolve compounds
with both polar and
non-polar
functionalities.[2]

Hexane/Heptane

Insoluble

The presence of
multiple polar hydroxyl
and ether groups will
likely prevent
dissolution in aliphatic
hydrocarbons.

Note: This table is based on qualitative information and inferences from related compounds. Experimental verification is highly recommended.

Experimental Protocol for Quantitative Solubility Determination

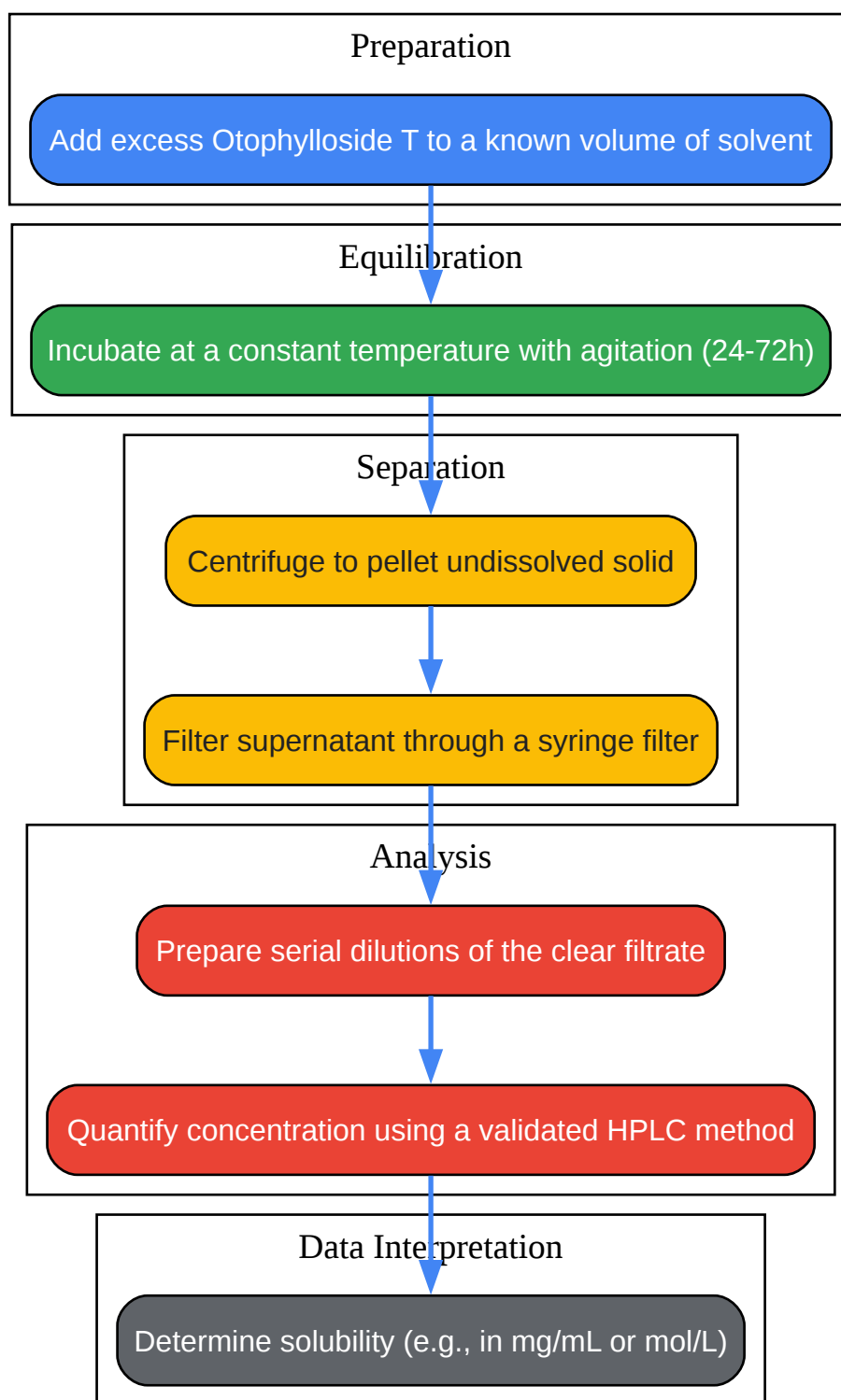
To obtain precise solubility data, the following experimental protocol, based on the widely accepted shake-flask method, is recommended.

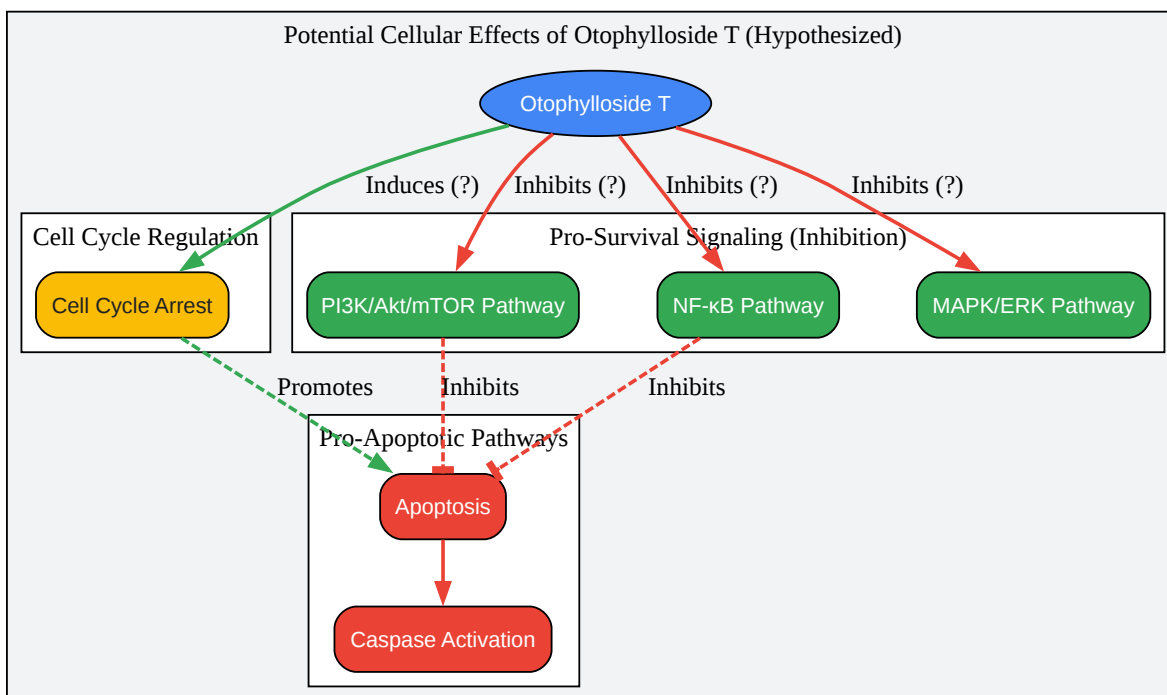
Materials

- **Otophyllaside T** (solid)
- Selected solvents (e.g., DMSO, ethanol, methanol, water, chloroform) of high purity

- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or ELSD)
- Analytical balance
- Volumetric flasks and pipettes

Experimental Workflow





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References

- 1. CAS 1642306-14-6 | Otophyllloside T [phytopurify.com]
- 2. Otophyllloside O | CAS:1326583-08-7 | Manufacturer ChemFaces [chemfaces.com]

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